

6-Methylquinoline-8-boronic acid: A Technical Overview and Synthetic Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methylquinoline-8-boronic acid

Cat. No.: B572482

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Introduction

6-Methylquinoline-8-boronic acid is a specialized organic compound that belongs to the quinoline and boronic acid families. Quinoline derivatives are a significant class of heterocyclic compounds in medicinal chemistry, forming the structural core of many synthetic pharmaceuticals with a broad range of biological activities, including anticancer and antimicrobial properties. The introduction of a boronic acid moiety at the 8-position of the 6-methylquinoline scaffold provides a versatile functional group for further chemical modifications, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. This makes **6-Methylquinoline-8-boronic acid** a valuable building block in the synthesis of complex organic molecules for drug discovery and materials science.

This technical guide provides a summary of the known physicochemical properties of **6-Methylquinoline-8-boronic acid**, alongside a proposed synthetic workflow and a general protocol for its application in Suzuki-Miyaura coupling reactions. Due to the limited availability of specific experimental data for this particular isomer, some information presented is based on closely related compounds and established chemical principles.

Physicochemical Properties

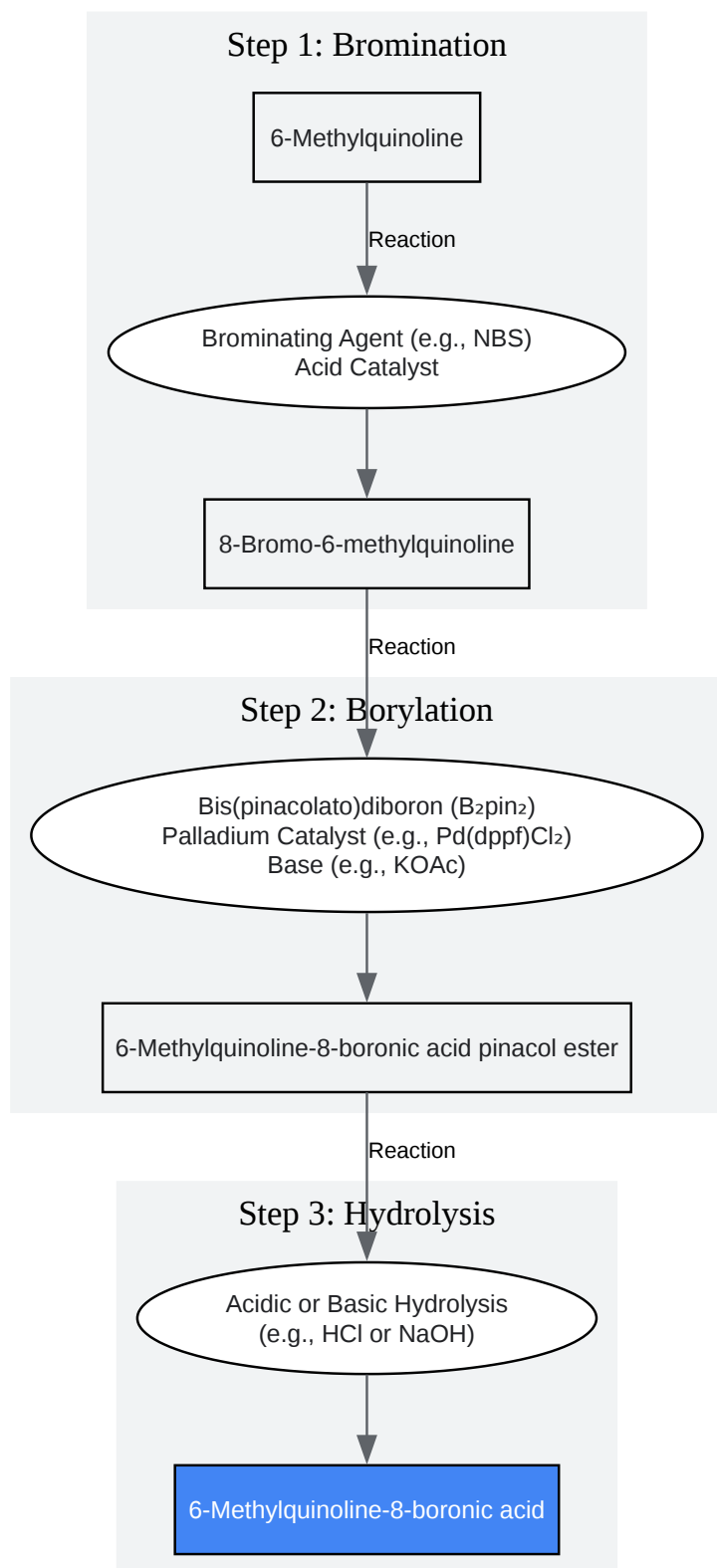
Quantitative experimental data for **6-Methylquinoline-8-boronic acid** is not extensively available in peer-reviewed literature. The following table summarizes its basic molecular

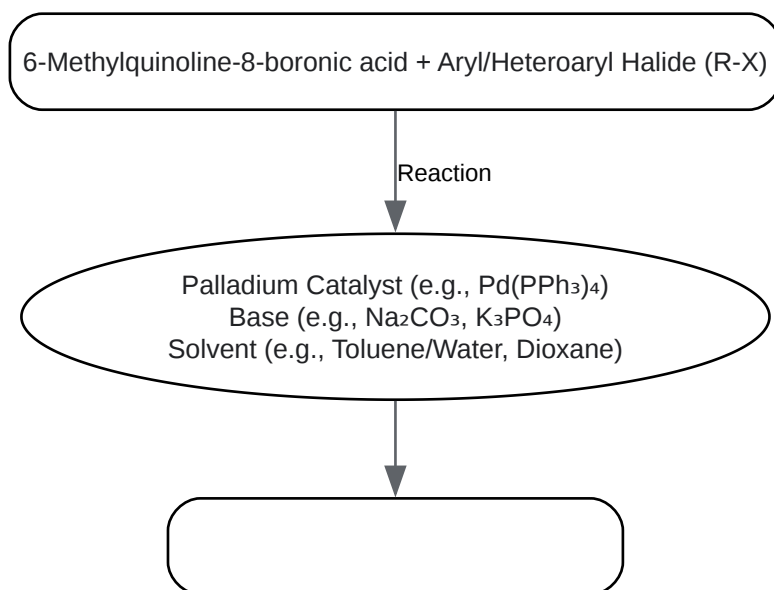
information and includes data for the closely related and more extensively studied 6-methylquinoline for comparative purposes.

Property	6-Methylquinoline-8-boronic acid	6-Methylquinoline
CAS Number	1256355-09-5[1]	91-62-3[2]
Molecular Formula	C ₁₀ H ₁₀ BNO ₂ [1]	C ₁₀ H ₉ N[2]
Molecular Weight	187.00 g/mol [1]	143.19 g/mol
Appearance	White to off-white powder (predicted)	Clear pale yellow liquid or oil[3]
Melting Point	Data not available	-22 °C[3]
Boiling Point	Data not available	256-260 °C
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, and DMSO. Low solubility in water.	Soluble in benzene and ether; slightly soluble in water[3].
pKa	Data not available	4.68 (strongest basic) (predicted)[4]
logP	Data not available	2.57[4][5]

Synthesis of 6-Methylquinoline-8-boronic acid: A Proposed Experimental Workflow

A plausible synthetic route to **6-Methylquinoline-8-boronic acid** can be envisioned starting from 6-methylquinoline. The following diagram illustrates a potential experimental workflow.





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- To cite this document: BenchChem. [6-Methylquinoline-8-boronic acid: A Technical Overview and Synthetic Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572482#physicochemical-properties-of-6-methylquinoline-8-boronic-acid]

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